

# Navigating the Safety Profile of Fmoc-Gly-OH-15N: A Technical Guide

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## Compound of Interest

Compound Name: Fmoc-Gly-OH-15N

Cat. No.: B558011

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This technical guide provides a comprehensive overview of the safety data sheet (SDS) information for **Fmoc-Gly-OH-15N** (N-(9-Fluorenylmethoxycarbonyl)-glycine-15N). As a stable isotope-labeled amino acid, its primary applications are in peptide synthesis, biomolecular NMR, and proteomics, where it serves as a tracer or internal standard for quantitative analysis. [1][2] While a specific SDS for the 15N-labeled version is not readily available, the safety profile is considered analogous to its non-labeled counterpart, Fmoc-Gly-OH. This document consolidates available data to ensure safe handling and use in a laboratory setting.

## Physicochemical and Safety Data at a Glance

For clarity and rapid assessment, the following tables summarize the key quantitative data for **Fmoc-Gly-OH-15N** and its non-labeled form.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C17H15(15N)O4	[2]
Molecular Weight	298.30 g/mol	
Appearance	White to off-white solid/powder	[3]
Melting Point	174-175 °C	
Solubility	Readily soluble in DMSO and DMF. Slightly soluble in methanol and ethanol. Insoluble in water.	
Isotopic Purity	≥98 atom % 15N	

Table 2: Hazard Identification and Classification (for non-labeled Fmoc-Gly-OH)

Hazard Statement	GHS Classification	Percentage of Notifications	Source
May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (STOT SE 3)	50%	
Causes skin irritation	Skin corrosion/irritation (Skin Irrit. 2)	40%	
Causes serious eye irritation	Serious eye damage/eye irritation (Eye Irrit. 2)	40%	
Harmful if swallowed	Acute toxicity, oral (Acute Tox. 4)	20%	
Harmful if inhaled	Acute toxicity, inhalation (Acute Tox. 4)	20%	
Harmful in contact with skin	Acute toxicity, dermal (Acute Tox. 4)	10%	

Note: Aggregated GHS information from multiple ECHA C&L notifications indicates that 50% of reports classify the substance as not hazardous. The percentages above reflect the proportion of notifications that did include a hazard classification. Several suppliers state that the substance does not meet the criteria for classification as hazardous according to Regulation (EC) No 1272/2008.

Table 3: Storage and Handling

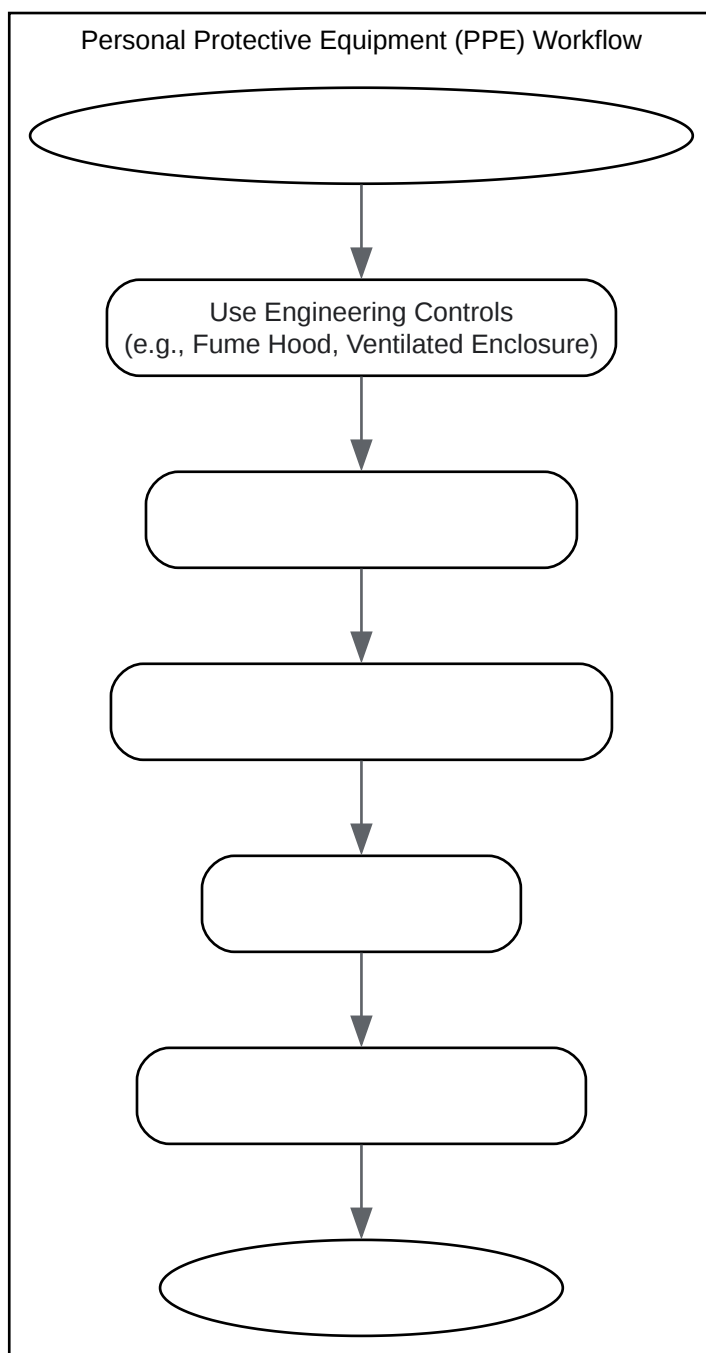
Condition	Recommendation	Source
Storage Temperature	2-8°C or -20°C	
Storage Conditions	Store in a cool, dry, well-ventilated place in a tightly closed container. Protect from light.	
Incompatibilities	Strong oxidizing agents.	
Handling	Handle in a well-ventilated place. Avoid formation of dust and aerosols.	

## Experimental Protocols: Safe Handling and Emergency Procedures

Given the potential hazards associated with the non-labeled Fmoc-Gly-OH, prudent laboratory practices are essential when handling **Fmoc-Gly-OH-15N**.

### Personal Protective Equipment (PPE)

A standard safe handling workflow necessitates the use of appropriate personal protective equipment.



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Caption: Personal Protective Equipment (PPE) workflow for handling **Fmoc-Gly-OH-15N**.

## Spill and Exposure Response

In the event of a spill or exposure, the following protocols should be followed.

**Accidental Release Measures:**

- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate PPE, including respiratory protection if dust is present. Avoid breathing dust, vapors, mist, or gas.
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains.
- **Containment and Cleaning:** Sweep up the spilled material and place it in a suitable, closed container for disposal. Avoid generating dust.

**First-Aid Measures:**

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
- **Skin Contact:** Immediately wash off with soap and plenty of water. Consult a physician.
- **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.



- Dispose of waste in accordance with federal, state, and local environmental control regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.

In conclusion, while **Fmoc-Gly-OH-15N** is a valuable tool in modern research, it is imperative to handle it with the care and precautions outlined in the safety data for its non-labeled analog. Adherence to these guidelines will help ensure a safe laboratory environment for all personnel.

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## References

- 1. Glycine- $\delta$ -<sup>15</sup>N-Fmoc ( $\hat{A}^{15}$ N, 98%) - Cambridge Isotope Laboratories, NLM-694-1 [isotope.com]
- 2. medchemexpress.com [medchemexpress.com]
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